

Safety and Handling of 1-Bromo-3-(trimethoxysilyl)propane: A Technical Guide

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Compound of Interest

Compound Name: (3-Bromopropyl)trimethoxysilane

Cat. No.: B1329998

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for 1-Bromo-3-(trimethoxysilyl)propane could be located. The following information is compiled from data on structurally similar compounds, including other brominated propanes and trimethoxysilanes. This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted before handling this chemical.

Introduction

1-Bromo-3-(trimethoxysilyl)propane is a bifunctional organosilane compound featuring a reactive bromo group and a hydrolyzable trimethoxysilyl group. This structure makes it a valuable reagent in organic synthesis and materials science, particularly for surface modification and as a coupling agent. However, its chemical nature also implies potential hazards that necessitate careful handling and adherence to strict safety protocols. This technical guide provides an in-depth overview of the known and anticipated safety considerations, handling procedures, and emergency measures for 1-Bromo-3-(trimethoxysilyl)propane, based on data from analogous compounds.

Hazard Identification and Classification

Based on the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications of similar brominated and silylating compounds, 1-Bromo-3-(trimethoxysilyl)propane is anticipated to be a hazardous substance.

Anticipated GHS Hazard Classification:

Hazard Class	Hazard Category
Flammable Liquids	Category 3 or 4
Skin Corrosion/Irritation	Category 1B or 2
Serious Eye Damage/Eye Irritation	Category 1
Acute Toxicity (Oral)	Category 4 or 5
Acute Toxicity (Inhalation)	Category 3 or 4
Acute Toxicity (Dermal)	Category 5
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1 or 2

Signal Word: Danger

Hazard Statements (Anticipated):

- H226/H227: Flammable liquid and vapor / Combustible liquid.[1][2]
- H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.[1][2]
- H318: Causes serious eye damage.[1]
- H302/H303: Harmful if swallowed / May be harmful if swallowed.[3]
- H331/H332: Toxic if inhaled / Harmful if inhaled.[3]
- H313: May be harmful in contact with skin.[1]
- H335: May cause respiratory irritation.[4]
- H410/H411: Very toxic to aquatic life with long lasting effects / Toxic to aquatic life with long lasting effects.[1]

Precautionary Statements (Anticipated): A comprehensive list of precautionary statements can be found in Safety Data Sheets for similar compounds.^{[1][2]} Key recommendations include:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.



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Anticipated GHS Hazard Pictograms for 1-Bromo-3-(trimethoxysilyl)propane.

Physical and Chemical Properties

Specific data for 1-Bromo-3-(trimethoxysilyl)propane is not readily available. The following table presents data for structurally similar compounds to provide an estimation of its properties.

Property	1-Trimethylsiloxy-3-bromo-propane[5]	3-(Trimethoxysilyl)propyl methacrylate[3]	1-Bromo-3-chloropropane
Molecular Formula	C6H15BrOSi	C10H20O5Si	C3H6BrCl
Molecular Weight	211.17 g/mol	248.35 g/mol	157.44 g/mol
Boiling Point	Not available	Not available	144-145 °C
Density	Not available	Not available	1.592 g/mL at 25 °C
Flash Point	Not available	Not available	Not available
Refractive Index	Not available	1.4310	n20/D 1.486
Solubility	Reacts with water	Reacts with water	Insoluble in water

Toxicological Information

No specific toxicological data for 1-Bromo-3-(trimethoxysilyl)propane has been found. The primary hazards are expected to arise from its reactivity. Alkoxysilanes can hydrolyze to form methanol, which is toxic. The bromo-alkane moiety suggests potential for alkylating activity, which can lead to irritation, sensitization, and potential mutagenicity.

Data from analogous compounds suggest the following:

- Acute Oral Toxicity: Harmful if swallowed.[6]
- Acute Dermal Toxicity: May be harmful in contact with skin.[1]
- Acute Inhalation Toxicity: Toxic or harmful if inhaled, potentially causing respiratory tract irritation.[3][6]
- Skin Corrosion/Irritation: Expected to be corrosive or irritating to the skin.[2]
- Eye Damage/Irritation: Expected to cause serious eye damage.[2]

First Aid Measures

In case of exposure, immediate medical attention is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician immediately. [1] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Call a physician immediately. [1] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician immediately. [1] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately. [1]

Firefighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

Unsuitable Extinguishing Media: A heavy water stream may be ineffective.

Specific Hazards Arising from the Chemical:

- Flammable or combustible liquid and vapor.[\[1\]](#)[\[2\]](#)
- Vapors are heavier than air and may travel to a source of ignition and flash back.
- Containers may explode when heated.

- Upon combustion, may produce toxic and corrosive fumes including carbon oxides, hydrogen bromide, and silicon oxides.

Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.^[8]

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Evacuate personnel to a safe area.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment (see Section 9).
- Ensure adequate ventilation.
- Avoid breathing vapors, mist, or gas.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.
- Discharge into the environment should be avoided.

Methods and Materials for Containment and Cleaning Up:

- Contain spillage, and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.

Handling and Storage

Precautions for Safe Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.

- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wear appropriate personal protective equipment.
- Wash hands thoroughly after handling.

Conditions for Safe Storage, Including any Incompatibilities:

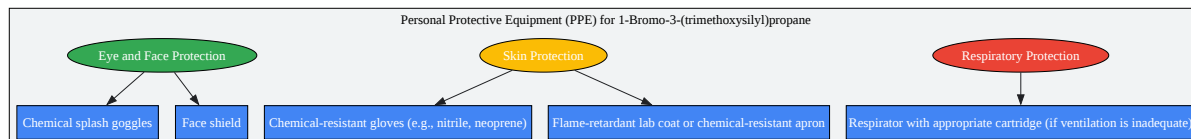
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[9]
- Keep away from heat and sources of ignition.^[9]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and water.
- Alkoxysilanes are moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen or argon).^{[10][11]}

Exposure Controls and Personal Protective Equipment

Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are close to the workstation location.

Personal Protective Equipment (PPE):



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Recommended Personal Protective Equipment (PPE).

- Eye/Face Protection: Wear chemical safety goggles and a face shield.^[7]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and closed-toe shoes. Ensure gloves are compatible with the chemical and are changed frequently.
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Stability and Reactivity

Reactivity:

- Reacts with water and moisture to produce methanol and silanols, which can then condense. ^{[10][11]} The hydrolysis can be catalyzed by acids or bases.^[11]
- The bromo- group is a good leaving group and can undergo nucleophilic substitution reactions.

Chemical Stability:

- Stable under recommended storage conditions (cool, dry, inert atmosphere).
- Moisture-sensitive.[3]

Possibility of Hazardous Reactions:

- Reacts with water, alcohols, and other protic solvents.
- May react violently with strong oxidizing agents and strong bases.

Conditions to Avoid:

- Heat, flames, sparks, and other ignition sources.
- Exposure to moisture.

Incompatible Materials:

- Strong oxidizing agents, strong bases, water, alcohols, acids.

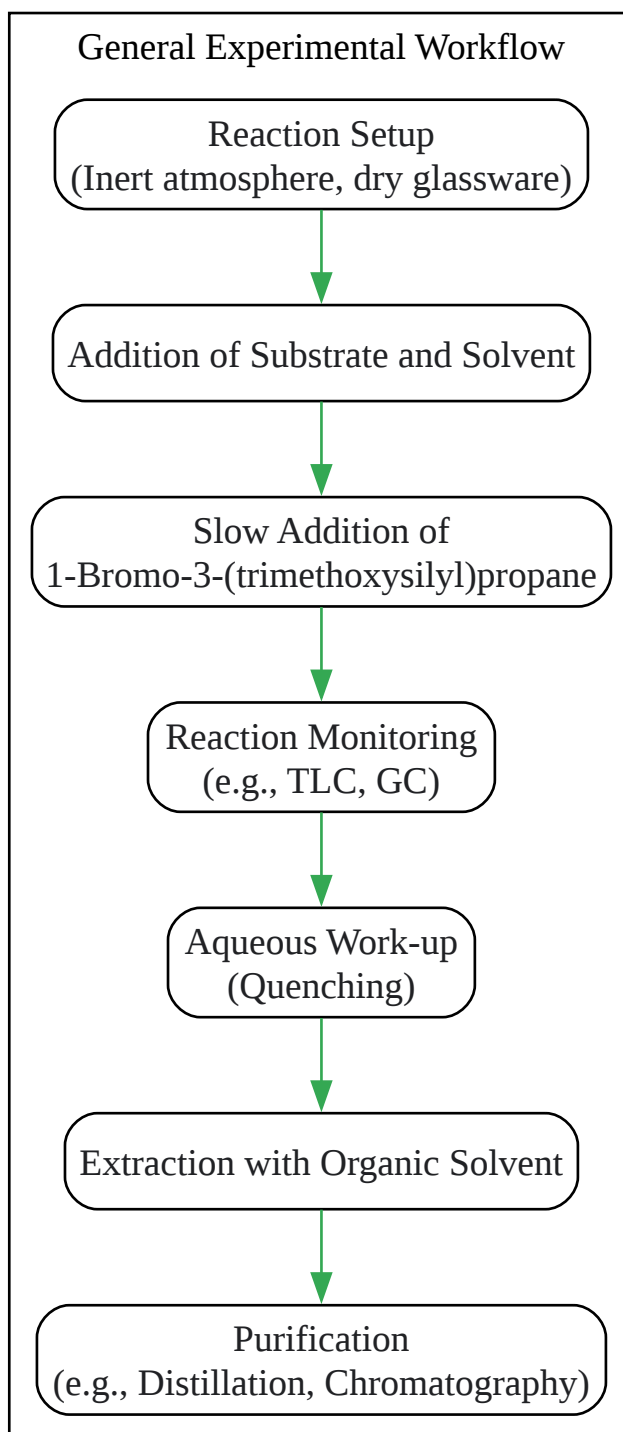
Hazardous Decomposition Products:

- Under fire conditions: Carbon oxides, hydrogen bromide, silicon oxides.

Experimental Protocols

No specific experimental protocols for the use of 1-Bromo-3-(trimethoxysilyl)propane were found in the public domain. However, general procedures for handling silylating agents and alkyl halides should be followed.

General Workflow for a Silylation Reaction:



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A generalized workflow for reactions involving 1-Bromo-3-(trimethoxysilyl)propane.

Methodology for a Hypothetical Surface Modification:

- **Substrate Preparation:** The substrate (e.g., glass or a metal oxide surface) should be thoroughly cleaned and dried to ensure the presence of surface hydroxyl groups. This can be achieved by washing with detergents, followed by rinsing with deionized water and drying in an oven.
- **Reaction Setup:** The reaction should be carried out in a moisture-free environment, under an inert atmosphere (e.g., nitrogen or argon). All glassware must be oven-dried before use.
- **Silylation:** A solution of 1-Bromo-3-(trimethoxysilyl)propane in an anhydrous solvent (e.g., toluene) is prepared. The substrate is then immersed in this solution, or the solution is applied to the substrate surface. The reaction may be allowed to proceed at room temperature or with gentle heating.
- **Curing:** After the desired reaction time, the substrate is removed from the solution and rinsed with the anhydrous solvent to remove any unreacted silane. The substrate is then typically cured at an elevated temperature to promote the formation of a stable siloxane layer.
- **Characterization:** The modified surface can be characterized using techniques such as contact angle measurements, X-ray photoelectron spectroscopy (XPS), or atomic force microscopy (AFM) to confirm the presence and quality of the silane coating.

Disposal Considerations

All waste materials should be handled as hazardous waste. Dispose of in accordance with local, regional, and national regulations. Do not allow the material to enter drains or waterways. Contaminated packaging should also be treated as hazardous waste.

This guide provides a summary of the anticipated safety and handling requirements for 1-Bromo-3-(trimethoxysilyl)propane based on available data for similar compounds. It is imperative that all users consult relevant safety resources and conduct a thorough risk assessment before commencing any work with this chemical.

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- To cite this document: BenchChem. [Safety and Handling of 1-Bromo-3-(trimethoxysilyl)propane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329998#1-bromo-3-trimethoxysilyl-propane-safety-and-handling]

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